

An In-depth Guide to the Molecular Weight of 2-Ethylphenol-d2

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Compound of Interest

Compound Name: 2-Ethylphenol-d2

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the theoretical calculation and experimental determination of the molecular weight of **2-Ethylphenol-d2**, an isotopically labeled compound of significant interest in metabolic studies and quantitative analysis.

Theoretical Molecular Weight

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. For isotopically labeled compounds such as **2-Ethylphenol-d2**, the standard atomic weights of specific atoms are replaced by the atomic weights of their isotopes.

The molecular formula for the unlabeled 2-Ethylphenol is $C_8H_{10}O$.^{[1][2][3]} The deuterated variant, **2-Ethylphenol-d2**, has the molecular formula $C_8H_8D_2O$, indicating that two hydrogen atoms (H) have been replaced by deuterium atoms (D).^[4] Deuterium is a stable isotope of hydrogen containing one proton and one neutron.^[5]

The calculation proceeds by summing the masses of eight carbon atoms, eight hydrogen atoms, two deuterium atoms, and one oxygen atom.

1.1 Atomic Weight Data

The table below summarizes the IUPAC standard atomic weights for the elements and isotopes relevant to this calculation.

Element / Isotope	Symbol	Standard Atomic Weight (Da)
Carbon	C	12.011
Hydrogen	H	1.008
Oxygen	O	15.999
Deuterium	D / ² H	2.014

Data sourced from IUPAC recommendations. The atomic weight of deuterium is approximately 2.014 Da.

1.2 Calculation and Comparison

Using the atomic weights from Table 1.1, the molecular weights for both 2-Ethylphenol and **2-Ethylphenol-d2** are calculated and compared below.

Compound	Molecular Formula	Calculation	Monoisotopic Mass (Da)
2-Ethylphenol	C ₈ H ₁₀ O	$(8 * 12.011) + (10 * 1.008) + (1 * 15.999)$	122.165
2-Ethylphenol-d2	C ₈ H ₈ D ₂ O	$(8 * 12.011) + (8 * 1.008) + (2 * 2.014) + (1 * 15.999)$	124.177

Note: The molecular weight of unlabeled 2-Ethylphenol is approximately 122.16 g/mol .

Experimental Determination Protocol: Mass Spectrometry

Mass spectrometry is the definitive method for determining the molecular weight of compounds by measuring the mass-to-charge ratio (m/z) of their ions. The following protocol outlines a typical workflow using Gas Chromatography-Mass Spectrometry (GC-MS).

2.1 Objective

To experimentally verify the molecular weight of a **2-Ethylphenol-d2** sample and confirm its isotopic enrichment.

2.2 Materials and Instrumentation

- Sample: **2-Ethylphenol-d2**, dissolved in a volatile solvent (e.g., Dichloromethane).
- Instrumentation: Gas Chromatograph coupled to a Mass Spectrometer (GC-MS) with an electron ionization (EI) source.
- GC Column: A non-polar capillary column suitable for separating phenols.

2.3 Methodology

- Sample Preparation: Prepare a dilute solution of **2-Ethylphenol-d2** (approx. 100 µg/mL) in dichloromethane.
- GC Separation:
 - Inject 1 µL of the sample into the GC inlet.
 - The sample is vaporized and carried by an inert gas (e.g., Helium) through the GC column.
 - The column separates **2-Ethylphenol-d2** from any potential impurities based on boiling point and chemical interactions.
- Ionization (EI):
 - As the analyte elutes from the GC column, it enters the MS ion source.
 - The molecules are bombarded with a high-energy electron beam (typically 70 eV), causing them to ionize and form a molecular ion (M^+) and various fragment ions.
- Mass Analysis:

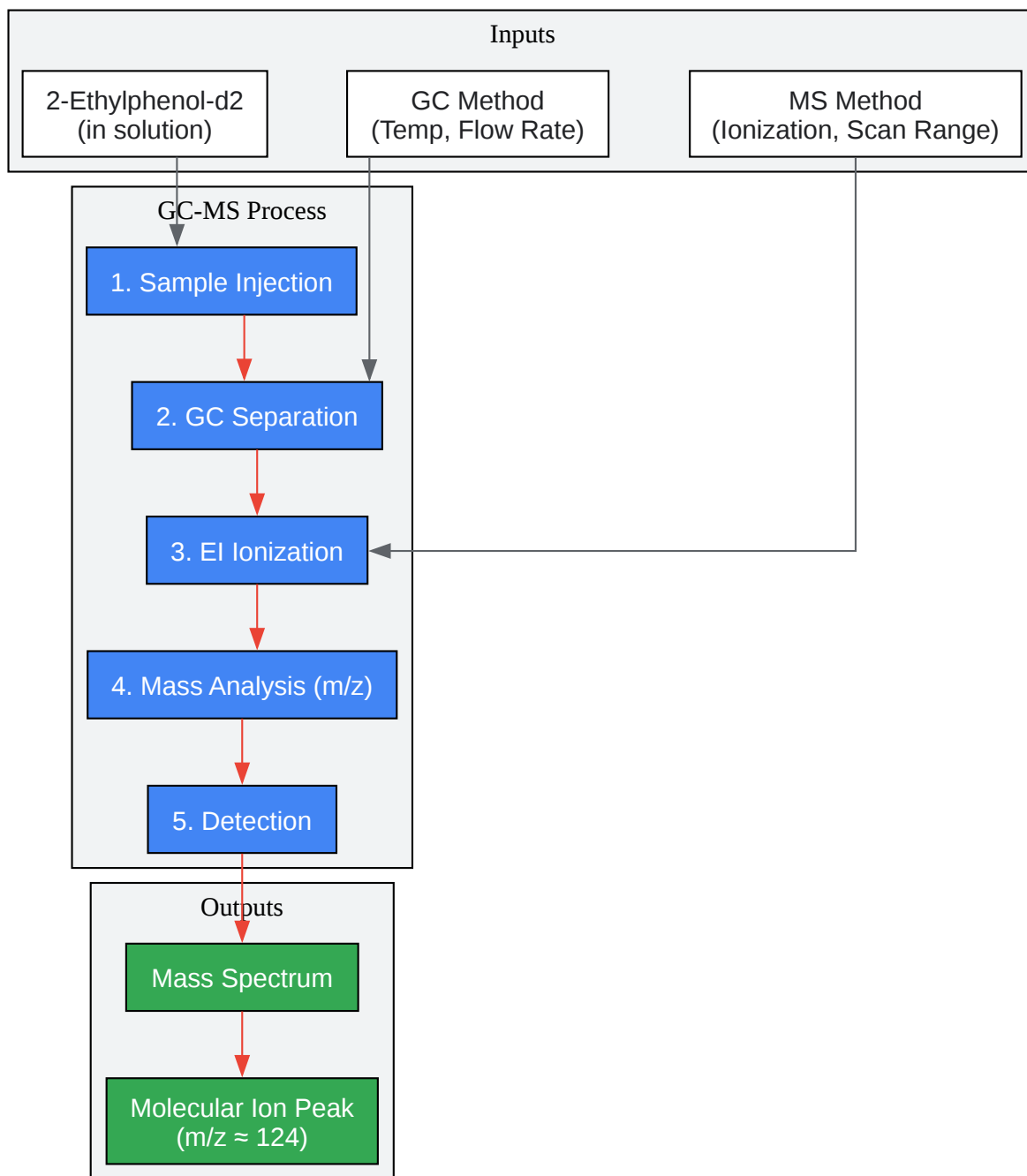
- The ions are accelerated into a mass analyzer (e.g., a quadrupole).
- The analyzer separates the ions based on their mass-to-charge ratio (m/z).
- Detection:
 - A detector records the abundance of ions at each m/z value.
 - The resulting mass spectrum plots ion intensity versus m/z . The peak corresponding to the intact molecular ion (M^+) is used to confirm the molecular weight. For **2-Ethylphenol-d2**, this peak is expected at an m/z of approximately 124.

2.4 Data Interpretation

The mass spectrum of **2-Ethylphenol-d2** should show a prominent molecular ion peak at $m/z \approx 124$. The spectrum of any unlabeled 2-Ethylphenol impurity would show a corresponding peak at $m/z \approx 122$. The relative intensities of these peaks can be used to calculate the percentage of deuteration.

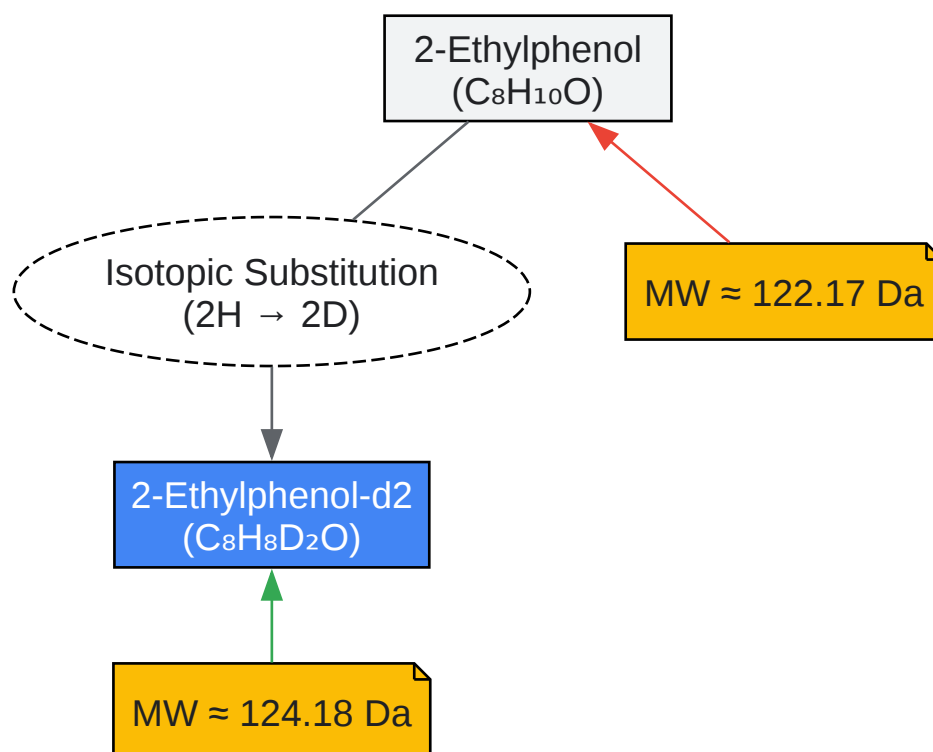
Visualizations

The following diagrams illustrate the logical and experimental workflows associated with determining the molecular weight of **2-Ethylphenol-d2**.



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Caption: Experimental workflow for GC-MS analysis.



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Caption: Relationship between parent and deuterated molecule.

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